

Benzo(j)fluoranthene: A Technical Guide to its Synthesis and Discovery

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Compound of Interest

Compound Name: Benzo(j)fluoranthene

Cat. No.: B125817

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzo(j)fluoranthene, a polycyclic aromatic hydrocarbon (PAH), has been a subject of scientific scrutiny due to its carcinogenic properties and ubiquitous presence in the environment. This technical guide provides a comprehensive overview of the synthesis and discovery of **Benzo(j)fluoranthene**, catering to researchers, scientists, and professionals in drug development. It delves into the historical synthesis, modern synthetic methodologies with detailed experimental protocols, and the metabolic pathways leading to its biological activity. Quantitative data is presented in structured tables for comparative analysis, and key experimental workflows and signaling pathways are visualized using Graphviz diagrams to facilitate a deeper understanding of this complex molecule.

Discovery and Historical Synthesis

The initial synthesis of **Benzo(j)fluoranthene** is attributed to N. Campbell and D. H. Reid in 1958. Their work, published in the Journal of the Chemical Society, laid the groundwork for the study of this complex polycyclic aromatic hydrocarbon. Their synthetic approach involved the cyclization of a substituted naphthalene derivative.

**Historical Synthesis:

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